

CAS number 623-71-2 chemical information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 3-chloropropionate*

Cat. No.: *B146911*

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An In-depth Technical Guide to **Ethyl 3-chloropropionate** (CAS 623-71-2)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Ethyl 3-chloropropionate (CAS No. 623-71-2) is a versatile bifunctional molecule widely utilized as a key intermediate in organic synthesis. Possessing both an electrophilic carbon center susceptible to nucleophilic attack and an ester moiety, it serves as a crucial building block for a diverse range of compounds. Its primary applications lie in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers. Notably, it is a common precursor for the synthesis of β -alanine derivatives, which have shown potential antimicrobial activity, and γ -butyrolactones, a structural motif present in numerous biologically active molecules. This document provides a comprehensive overview of its chemical properties, safety information, and a detailed experimental protocol for a representative nucleophilic substitution reaction.

Chemical and Physical Properties

The fundamental properties of **Ethyl 3-chloropropionate** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ ClO ₂	[1]
Molecular Weight	136.58 g/mol	[1]
IUPAC Name	ethyl 3-chloropropanoate	[1]
Synonyms	Ethyl β -chloropropionate, 3-Chloropropionic acid ethyl ester	[1]
Appearance	Colorless to pale yellow liquid	-
Boiling Point	162-163 °C (lit.)	-
Density	1.003 g/mL at 25 °C (lit.)	-
Refractive Index	n _{20/D} 1.425 (lit.)	-
Flash Point	49.5 °C (121.1 °F)	-
SMILES	CCOC(=O)CCCl	[1]
InChIKey	ZCLGVXACCAZJOX-UHFFFAOYSA-N	[1]

Safety Information

Ethyl 3-chloropropionate is classified as a flammable liquid and an irritant. Appropriate safety precautions must be observed during handling and storage.

Hazard Information	Details	Source(s)
GHS Pictograms	Flame, Exclamation Mark	-
Signal Word	Warning	-
Hazard Statements	H226 (Flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[1]
Precautionary Statements	P210, P233, P240, P280, P303+P361+P353, P305+P351+P338	-
Personal Protective Equipment	Eyeshields, Gloves, Respirator with appropriate filter	-
Storage	Store below +30°C in a well-ventilated place. Keep cool.	-

Applications in Synthesis

Ethyl 3-chloropropionate is a valuable starting material due to its reactive chloropropyl group, which is readily displaced by a wide range of nucleophiles.[2] This reactivity allows for the introduction of diverse functionalities, making it a staple in medicinal chemistry and materials science.

Key synthetic applications include:

- Alkylation Reactions: The chlorine atom serves as a good leaving group in S_N2 reactions, enabling the formation of new carbon-carbon and carbon-heteroatom bonds.
- Synthesis of β-Amino Acids: It is a key precursor to β-alanine and its derivatives. For example, reaction with ammonia yields ethyl 3-aminopropanoate (β-alanine ethyl ester), a non-natural amino acid used in peptide synthesis and as an intermediate for angiotensin-converting enzyme (ACE) inhibitors like enalapril and cilazapril.[3]

- Preparation of Heterocycles: It is used in the multi-step synthesis of various heterocyclic compounds which are core structures in many pharmaceutical agents.
- Agrochemicals: It serves as a starting material for the production of certain pesticides and herbicides.[\[2\]](#)

Experimental Protocols

The following section details a representative experimental procedure for the synthesis of Ethyl 3-aminopropanoate (β -Alanine ethyl ester) from **Ethyl 3-chloropropionate** via nucleophilic substitution. This reaction highlights the primary reactivity of the substrate.

Synthesis of Ethyl 3-aminopropanoate via Ammonolysis

Objective: To synthesize Ethyl 3-aminopropanoate by the nucleophilic substitution of the chloride in **Ethyl 3-chloropropionate** using ammonia.

Reaction Scheme:



Materials and Equipment:

- Ethyl 3-chloropropionate** (1.0 eq)
- Concentrated solution of ammonia in ethanol (large excess, e.g., 10-20 eq)
- High-pressure sealed reaction tube or autoclave
- Heating mantle with magnetic stirrer
- Rotary evaporator
- Standard glassware for filtration and extraction
- Diethyl ether
- Anhydrous sodium sulfate

- Deionized water

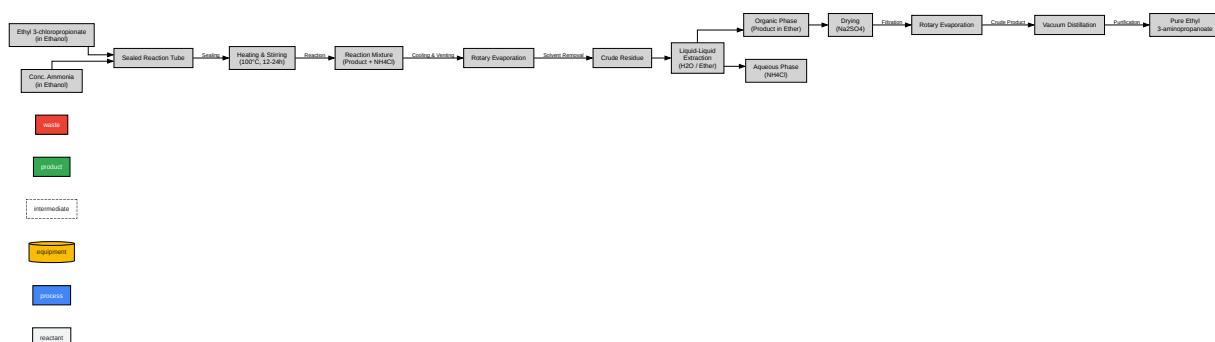
Procedure:

- Reaction Setup: In a high-pressure reaction tube, add **Ethyl 3-chloropropionate**.
- Addition of Reagent: Cool the tube in an ice bath and add a concentrated solution of ammonia in ethanol in large excess. The use of ethanol as a solvent is crucial to ensure miscibility of the reactants.[4]
- Reaction Conditions: Securely seal the reaction tube. Heat the mixture to approximately 100°C with vigorous stirring. The reaction is performed under pressure in a sealed tube to prevent the volatile ammonia from escaping.[4][5] Maintain the temperature for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the tube to room temperature and then carefully vent to release any excess pressure.
- Isolation of Product:
 - Transfer the reaction mixture to a round-bottom flask.
 - Remove the excess ammonia and ethanol under reduced pressure using a rotary evaporator.
 - The resulting residue will contain the desired product, ethyl 3-aminopropanoate, and the by-product, ammonium chloride.
 - Add deionized water to the residue to dissolve the ammonium chloride.
 - Extract the aqueous solution multiple times with diethyl ether to isolate the ethyl 3-aminopropanoate.
 - Combine the organic extracts and dry over anhydrous sodium sulfate.
- Purification:
 - Filter off the drying agent.

- Concentrate the filtrate using a rotary evaporator to yield the crude ethyl 3-aminopropanoate.
- Further purification can be achieved by vacuum distillation to obtain the pure product.

Visualizations

Experimental Workflow for the Synthesis of Ethyl 3-aminopropanoate



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Caption: Workflow for the synthesis of Ethyl 3-aminopropanoate.

Conclusion

Ethyl 3-chloropropionate is a fundamental building block in modern organic synthesis, offering a reliable pathway to a variety of functionalized molecules. Its well-understood reactivity, particularly in nucleophilic substitution reactions, makes it an asset in the development of pharmaceuticals and other high-value chemicals. Proper handling and adherence to safety protocols are essential due to its flammability and irritant nature. The provided experimental protocol serves as a practical example of its utility in synthesizing valuable amine intermediates.

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- To cite this document: BenchChem. [CAS number 623-71-2 chemical information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146911#cas-number-623-71-2-chemical-information]

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